

Technical Guide to Material Safety Data Sheet (MSDS) Handling of Sulfameter-d4

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safe handling, storage, and emergency procedures for **Sulfameter-d4**, a deuterated analog of the sulfonamide antibiotic, Sulfameter. The information is compiled and presented to meet the needs of laboratory and research professionals.

Chemical and Physical Properties

Sulfameter-d4 is a stable, isotope-labeled form of Sulfameter. Its physical and chemical properties are crucial for safe handling and storage.



Property	Value	Source
CAS Number	1189483-96-2	
Molecular Formula	C11H8D4N4O3S	
Molecular Weight	284.33 g/mol	
Appearance	Yellow Solid	[1]
Melting Point	205-207°C	[1]
Solubility	DMSO (Slightly), Methanol (Slightly, Sonicated)	[1]
Storage Temperature	Refrigerator (2-8°C)	[1][2]

Hazard Identification and Classification

Sulfameter-d4, like its parent compound and other sulfonamides, presents several hazards that require careful management in a laboratory setting.

Hazard Classification	Statement
Skin Irritation	Causes skin irritation.
Eye Irritation	Causes serious eye irritation.
Respiratory Irritation	May cause respiratory irritation.[3][4]
Sensitization	May cause an allergic skin reaction.

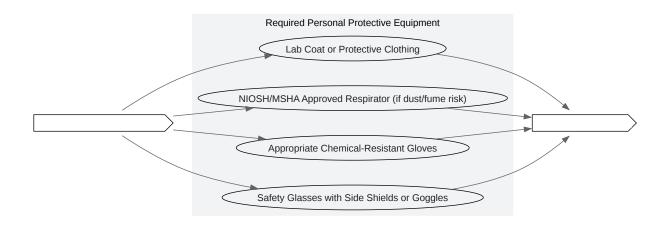
Experimental Protocols for Safe Handling

Adherence to strict protocols is essential to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure.





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Caption: Personal Protective Equipment (PPE) Workflow.

General Handling and Hygiene

Follow these procedures to prevent contamination and accidental exposure.

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of dust.
- Avoid Contact: Do not get the substance in eyes, on skin, or on clothing.[5]
- Personal Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[6] Contaminated work clothing should not be allowed out of the workplace.[6]
- Ingestion: Do not taste or swallow.[6]

Storage Protocol



Proper storage is critical to maintain the integrity of **Sulfameter-d4** and prevent accidents.

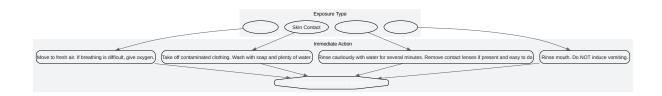
- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][5]
- Location: Store in a refrigerator at 2-8°C.[2] Keep away from food, drink, and animal feed.[6]
- Incompatibilities: Store away from strong oxidizing agents, strong bases, chlorine, and nitric acid.[5]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

The following diagram outlines the initial steps to take in case of accidental exposure.



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Caption: First-Aid Response to Exposure.

Accidental Release Measures



In case of a spill, follow these steps to contain and clean the material safely.

- Personnel: Keep unnecessary personnel away from the spill area.[6]
- Protection: Wear appropriate personal protective equipment (PPE), including a respirator, during clean-up.[6]
- Containment: Prevent further leakage or spillage if it is safe to do so.[6] Avoid release to the environment and do not flush into drains or surface water.[5][6]
- Clean-up: Sweep up the spilled solid material and shovel it into suitable containers for disposal.[5] Avoid generating dust.[5] After the product has been recovered, flush the area with water.[6]

Toxicological and Ecological Information

While specific toxicological data for the deuterated form is limited, the information for the parent compound, Sulfameter, and other sulfonamides provides guidance.

- Mechanism of Action: Sulfonamides like Sulfameter act as competitive inhibitors of the bacterial enzyme dihydropteroate synthase, which is necessary for folic acid synthesis.
 Sulfameter is also a dihydrofolate reductase (DHFR) inhibitor.
- Ecological Hazards: This substance may be harmful to aquatic life with long-lasting effects.

 [6] It should not be released into the environment.[6]

Disposal Considerations

Dispose of **Sulfameter-d4** and any contaminated materials in accordance with local, state, and federal regulations. Waste materials should be disposed of by a licensed waste disposal company. Do not allow the product to enter drains.[3]

This guide is intended for informational purposes and should be used in conjunction with the official Material Safety Data Sheet provided by the supplier. Always prioritize safety and adhere to established laboratory best practices.



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